

Solubility Profile of 4-Methoxy-2-nitroaniline: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 4-Methoxy-2-nitroaniline

Cat. No.: B140478

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Abstract

This technical guide provides a comprehensive overview of the solubility characteristics of **4-Methoxy-2-nitroaniline** (CAS No. 96-96-8), a key intermediate in the pharmaceutical and dye industries. This document is intended for researchers, scientists, and drug development professionals, offering a compilation of available quantitative and qualitative solubility data. A detailed experimental protocol for solubility determination via the isothermal shake-flask method is provided, alongside workflow diagrams to facilitate reproducible experimental design. While extensive data in various monosolvents remains elusive in publicly accessible literature, this guide presents verified data for binary solvent systems and foundational procedures for further independent analysis.

Introduction

4-Methoxy-2-nitroaniline is an organic compound with the chemical formula $C_7H_8N_2O_3$. It serves as a critical building block in the synthesis of various active pharmaceutical ingredients (APIs) and dyes. Understanding its solubility in different solvent systems is paramount for optimizing reaction conditions, developing purification strategies (such as crystallization), and formulating final products. Solubility data is a fundamental physicochemical parameter that influences process efficiency, yield, and purity. This guide aims to consolidate the known solubility information for **4-Methoxy-2-nitroaniline** and provide a practical framework for its experimental determination.

Solubility Data

The solubility of **4-Methoxy-2-nitroaniline** is influenced by temperature and the polarity of the solvent. As a general observation, its solubility increases with a rise in temperature and with an increase in the mass fraction of an organic co-solvent in aqueous mixtures.

Qualitative Solubility

Multiple sources provide a general qualitative assessment of **4-Methoxy-2-nitroaniline**'s solubility. It is consistently reported as being soluble in several common organic solvents while having limited solubility in water.

- Water: Slightly soluble.
- Organic Solvents: Soluble in ethanol, ether, and benzene.[1]

Quantitative Solubility in Binary Solvent Systems

Quantitative mole fraction solubility data has been reported for **4-Methoxy-2-nitroaniline** in binary mixtures of isopropanol-water and dimethyl sulfoxide (DMSO)-water at various temperatures. The data, originally published in the Journal of Chemical & Engineering Data, is summarized below.[2]

Table 1: Mole Fraction Solubility (x_1) of **4-Methoxy-2-nitroaniline** in (Isopropanol + Water) Mixtures[2]

Temperature (K)	w ₁ =0.2	w ₁ =0.4	w ₁ =0.6	w ₁ =0.8
278.15	0.000098	0.000436	0.001485	0.004213
283.15	0.000123	0.000547	0.001859	0.005252
288.15	0.000154	0.000685	0.002322	0.006541
293.15	0.000192	0.000854	0.002891	0.008130
298.15	0.000238	0.001060	0.003589	0.010078
303.15	0.000280	0.001253	0.004131	0.011301
308.15	0.000345	0.001534	0.005045	0.013703
313.15	0.000423	0.001876	0.006154	0.016595
318.15	0.000518	0.002291	0.007498	0.020073
323.15	0.000634	0.002796	0.009129	0.024256
*w ₁ represents the mass fraction of the organic solvent (Isopropanol).				

Table 2: Mole Fraction Solubility (x_1) of **4-Methoxy-2-nitroaniline** in (DMSO + Water) Mixtures[2]

Temperature (K)	w ₁ =0.2	w ₁ =0.4	w ₁ =0.6	w ₁ =0.8
278.15	0.000163	0.001098	0.007081	0.033578
283.15	0.000208	0.001412	0.008987	0.040801
288.15	0.000263	0.001802	0.011325	0.049451
293.15	0.000332	0.002293	0.014211	0.059902
298.15	0.000418	0.002914	0.017774	0.072551
303.15	0.000525	0.003698	0.022180	0.087864
308.15	0.000657	0.004689	0.027642	0.106410
313.15	0.000821	0.005938	0.034423	0.128860
318.15	0.001024	0.007505	0.042861	0.155980
323.15	0.001272	0.009470	0.053381	0.188730

*w₁ represents
the mass fraction
of the organic
solvent (DMSO).

Experimental Protocol: Isothermal Shake-Flask Method

The following protocol describes a standardized and reliable method for determining the equilibrium solubility of **4-Methoxy-2-nitroaniline** in a given solvent at a specific temperature.

Materials and Equipment

- **4-Methoxy-2-nitroaniline** (purity >98%)
- Solvent of choice (analytical grade)
- Analytical balance (±0.1 mg accuracy)

- Thermostatic shaker bath or incubator
- Calibrated thermometer
- Glass vials with screw caps
- Syringes and syringe filters (e.g., 0.45 μm PTFE)
- Volumetric flasks and pipettes
- Analytical instrument for quantification (e.g., HPLC-UV, UV-Vis Spectrophotometer)

Procedure

- Preparation of Saturated Solution:
 - Add an excess amount of solid **4-Methoxy-2-nitroaniline** to a series of glass vials. The presence of undissolved solid at the end of the experiment is crucial for ensuring equilibrium has been reached.
 - Pipette a precise volume of the desired solvent into each vial.
 - Securely cap the vials to prevent solvent evaporation.
- Equilibration:
 - Place the vials in the thermostatic shaker bath set to the target temperature.
 - Agitate the vials at a constant speed for a sufficient duration (typically 24-72 hours) to allow the system to reach solid-liquid equilibrium.
- Sample Collection and Preparation:
 - After the equilibration period, cease agitation and allow the vials to rest in the thermostatic bath for at least 2 hours for the excess solid to sediment.
 - Carefully withdraw an aliquot of the clear supernatant using a syringe.

- Immediately pass the solution through a syringe filter into a pre-weighed volumetric flask to remove all undissolved micro-particles.
- Quantification:
 - Gravimetric Method: Weigh the flask containing the filtered saturated solution. Carefully evaporate the solvent under reduced pressure or a gentle stream of nitrogen. Once the solute is completely dry, weigh the flask again. The mass of the dissolved solute can be determined by the difference in weights.
 - Spectroscopic/Chromatographic Method: Accurately dilute the filtered saturated solution with a known volume of the solvent to bring the concentration into the linear range of a pre-established calibration curve. Analyze the sample using a calibrated instrument (e.g., HPLC-UV) to determine the concentration.
- Calculation:
 - Calculate the solubility in the desired units (e.g., g/100 mL, mol/L, or mole fraction) based on the mass or concentration of the solute and the volume or mass of the solvent used.

Mandatory Visualizations

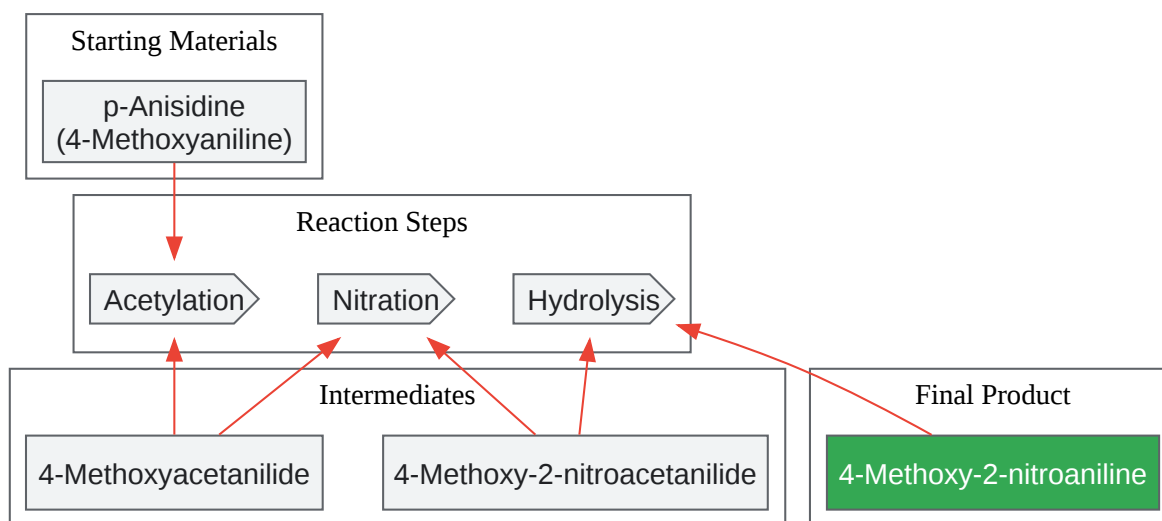
Experimental and Synthetic Workflows

The following diagrams illustrate the logical steps for the experimental determination of solubility and a common synthetic route for **4-Methoxy-2-nitroaniline**.



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Caption: Workflow for Isothermal Shake-Flask Solubility Determination.



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Caption: Multi-step synthesis of **4-Methoxy-2-nitroaniline** from p-Anisidine.

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